

# Comprehensive Safety and Handling Guide for Glyco-obeticholic Acid

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## Compound of Interest

Compound Name: Glyco-obeticholic acid

Cat. No.: B607667

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the handling of **Glyco-obeticholic acid** in a laboratory setting. The following procedural guidance is designed to ensure the safe use, storage, and disposal of this compound, fostering a secure research environment.

## Product Identification and Physicochemical Properties

**Glyco-obeticholic acid** is the glycine conjugate and an active metabolite of obeticholic acid.[1] It is a farnesoid X receptor (FXR) agonist and is supplied as a solid.[1][2] While it is not classified as a hazardous substance, adherence to standard laboratory safety protocols is essential.[1]

Property	Data
Chemical Name	N-[(3 $\alpha$ ,5 $\beta$ ,6 $\alpha$ ,7 $\alpha$ )-6-ethyl-3,7-dihydroxy-24-oxocholan-24-yl]-glycine
Synonyms	Obeticholic Acid Glycine Conjugate
Molecular Formula	C <sub>28</sub> H <sub>47</sub> NO <sub>5</sub> [1]
Molecular Weight	477.7 g/mol [1]
Appearance	Solid[1]
Storage Temperature	-20°C[1][3]
Solubility	DMF: 20 mg/mL DMSO: 10 mg/mL Ethanol: 15 mg/mL[1]
Stability	≥ 4 years at -20°C[1]

## Personal Protective Equipment (PPE)

While **Glyco-obeticholic acid** is not classified as hazardous, appropriate PPE should be worn at all times in a laboratory setting to minimize exposure and ensure personal safety.

PPE Category	Specific Recommendations
Hand Protection	Wear impermeable and resistant gloves. Nitrile gloves are a suitable choice for incidental contact with non-hazardous chemicals. Inspect gloves for any damage before use.
Eye Protection	Safety glasses with side shields or goggles are mandatory to protect against splashes or airborne particles.
Body Protection	A standard laboratory coat should be worn to protect skin and clothing.
Respiratory Protection	Not generally required under normal handling conditions in a well-ventilated area. If weighing out large quantities or if dust generation is likely, consider working in a fume hood or ventilated balance enclosure.

## Operational Plans

### Safe Handling and Storage

Adherence to proper handling and storage protocols is crucial for maintaining the integrity of the compound and ensuring a safe laboratory environment.

#### Handling:

- Work in a well-ventilated area to minimize inhalation of any dust.
- Avoid generating dust when handling the solid form. Use appropriate tools for transferring the powder.
- Minimize contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling, even if gloves were worn.
- Do not eat, drink, or smoke in the laboratory.

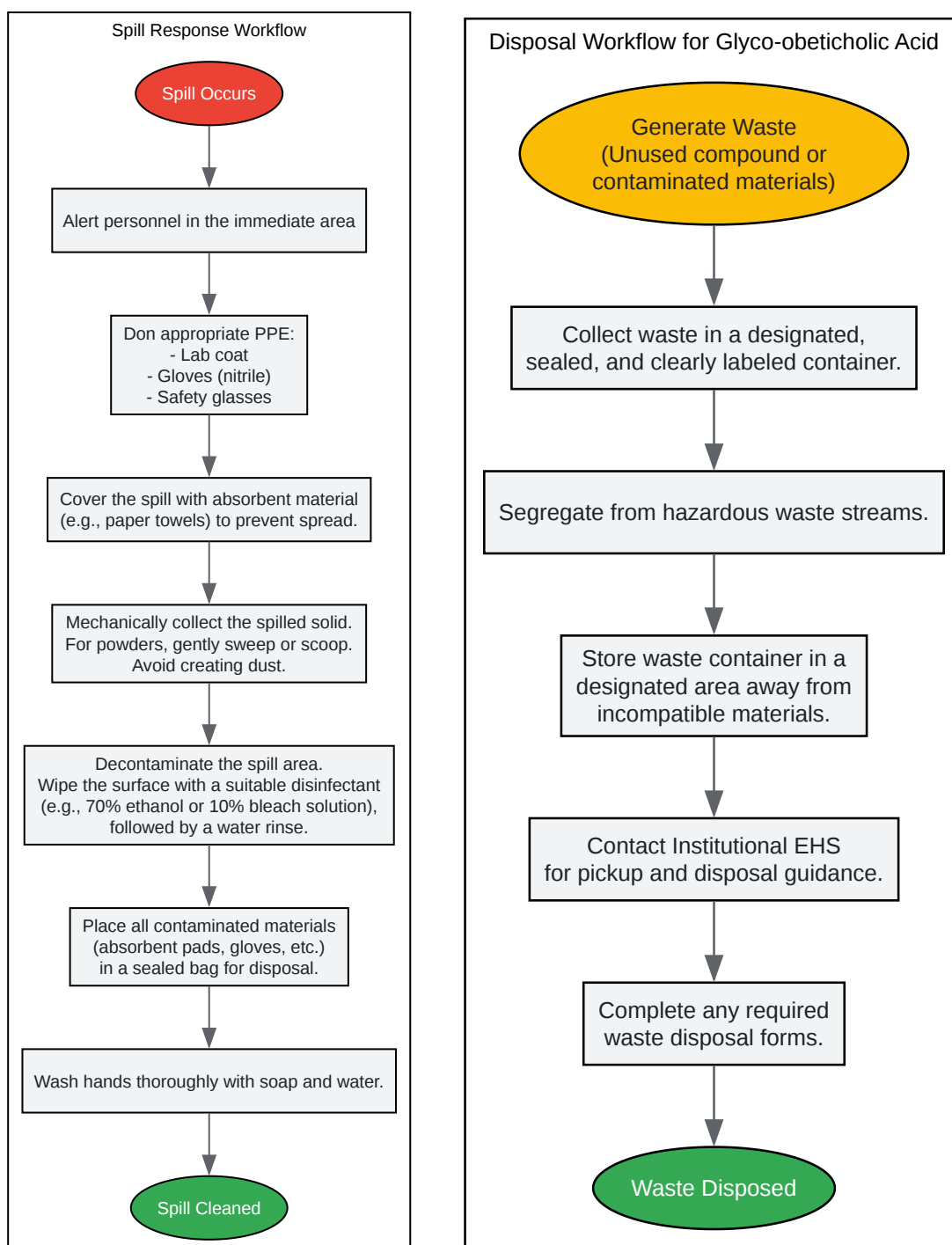
Storage:

- Store the compound at -20°C in a tightly sealed container.[\[1\]](#)[\[3\]](#)
- Ensure the storage container is clearly labeled.

## Spill Management

In the event of a spill, immediate and appropriate action is necessary to prevent contamination and ensure safety.

Spill Cleanup Protocol:



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## References

- 1. caymanchem.com [caymanchem.com]
- 2. Glyco-Obeticholic acid | FXR | TargetMol [targetmol.com]
- 3. B2012720 | Glyco-Obeticholic Acid (Highly Pure) Clinisciences [clinisciences.com]
- To cite this document: BenchChem. [Comprehensive Safety and Handling Guide for Glyco-obeticholic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b607667#personal-protective-equipment-for-handling-glyco-obeticholic-acid]

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